

AR-C102222: Application Notes and Protocols for Injection

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For Researchers, Scientists, and Drug Development Professionals

These application notes provide detailed protocols for the preparation of **AR-C102222**, a selective inhibitor of inducible nitric oxide synthase (iNOS), for in vivo and in vitro applications. The information is intended to guide researchers in the effective use of this compound in experimental settings.

Product Information

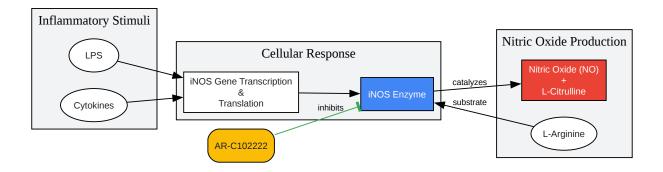


Property	Value	Source	
Molecular Weight	418.83 g/mol (hydrochloride salt)	[1]	
CAS Number	1781934-50-6 (hydrochloride salt)	[1]	
Mechanism of Action	Potent and selective competitive inhibitor of inducible nitric oxide synthase (iNOS).	[1]	
Biological Activity	Exhibits anti-inflammatory and antinociceptive properties in various rodent models.		
Solubility	Soluble to 25 mM in water. Soluble to 100 mM in DMSO.		

Signaling Pathway of iNOS Inhibition

AR-C102222 exerts its effects by selectively inhibiting the inducible nitric oxide synthase (iNOS) enzyme. Under inflammatory conditions, various stimuli such as lipopolysaccharide (LPS) and pro-inflammatory cytokines trigger the transcription and translation of the iNOS gene. The resulting iNOS enzyme catalyzes the conversion of L-arginine to L-citrulline, producing nitric oxide (NO) as a byproduct. High levels of NO produced by iNOS can contribute to tissue damage and the inflammatory response. AR-C102222 competitively binds to the active site of iNOS, preventing the binding of L-arginine and thereby blocking the production of NO.





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Figure 1. Mechanism of action of AR-C102222 in the iNOS signaling pathway.

Experimental ProtocolsPreparation of Stock Solutions

For accurate and reproducible experiments, it is recommended to prepare a concentrated stock solution of **AR-C102222**, which can then be diluted to the final working concentration.

Stock Solution	Solvent	Maximum Concentration	Storage
Aqueous	Sterile Water	25 mM	Aliquot and store at -20°C for up to 1 month.
Organic	Dimethyl Sulfoxide (DMSO)	100 mM	Aliquot and store at -20°C for up to 6 months.

Protocol for a 10 mM Aqueous Stock Solution:

Weigh out the required amount of AR-C102222 hydrochloride (MW: 418.83 g/mol). For 1 ml of a 10 mM solution, this would be 4.19 mg.



- Add the appropriate volume of sterile water to the vial.
- Vortex or sonicate briefly until the compound is fully dissolved.
- Aliquot the stock solution into smaller volumes to avoid repeated freeze-thaw cycles.
- Store the aliquots at -20°C.

Protocol for a 50 mM DMSO Stock Solution:

- Weigh out the required amount of AR-C102222 hydrochloride. For 1 ml of a 50 mM solution, this would be 20.94 mg.
- Add the appropriate volume of high-purity DMSO to the vial.
- Vortex or sonicate until the compound is fully dissolved.
- Aliquot the stock solution into smaller volumes.
- Store the aliquots at -20°C.

Preparation of AR-C102222 for Intraperitoneal (i.p.) Injection in Rodents

Published in vivo studies have utilized **AR-C102222** via intraperitoneal injection in rodent models of pain and inflammation at doses up to 30 mg/kg. Based on the solubility of **AR-C102222**, the following protocols are recommended for preparing the injection solution.

Method 1: Aqueous Formulation (Preferred for lower doses)

This method is suitable when the required final concentration for injection is within the aqueous solubility limit of **AR-C102222**.

- Determine the required concentration: Calculate the concentration needed based on the desired dose (e.g., 30 mg/kg) and the injection volume (typically 5-10 ml/kg for mice).
 - Example for a 25 g mouse at 30 mg/kg with an injection volume of 10 ml/kg:



- Total dose = 30 mg/kg * 0.025 kg = 0.75 mg
- Injection volume = 10 ml/kg * 0.025 kg = 0.25 ml
- Required concentration = 0.75 mg / 0.25 ml = 3 mg/ml
- Prepare the injection solution:
 - Thaw an aliquot of the aqueous stock solution (e.g., 10 mM or approximately 4.19 mg/ml).
 - Dilute the stock solution to the final desired concentration using sterile, isotonic saline (0.9% NaCl).
 - Alternatively, for fresh preparations, dissolve the required amount of AR-C102222 directly in sterile saline. Ensure complete dissolution.
- Administration: Administer the solution via intraperitoneal injection following established and approved animal handling protocols.

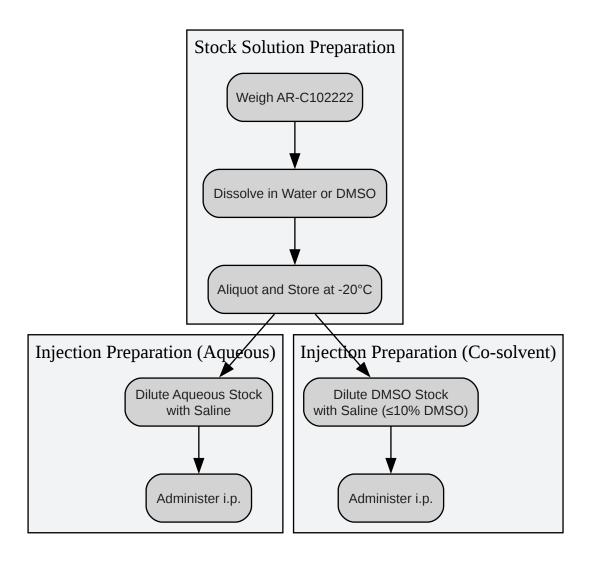
Method 2: Co-solvent Formulation (for higher concentrations)

If a higher concentration is required that exceeds the aqueous solubility, DMSO can be used as a co-solvent. It is critical to keep the final concentration of DMSO low (ideally $\leq 10\%$) to avoid toxicity.

- Prepare a high-concentration stock in DMSO: Prepare a stock solution of AR-C102222 in DMSO (e.g., 50 mM).
- Dilute for injection:
 - Calculate the volume of the DMSO stock solution needed for the total dose.
 - Dilute the DMSO stock with sterile saline to the final injection volume. Ensure that the final concentration of DMSO in the injection solution is as low as possible and does not exceed 10%.
 - \circ Example: To prepare a 1 ml injection solution with 10% DMSO, you would add 100 μ l of the DMSO stock to 900 μ l of sterile saline.



 Administration: Administer the solution via intraperitoneal injection immediately after preparation. It is important to have a vehicle control group that receives the same concentration of DMSO in saline.



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Figure 2. Experimental workflow for the preparation of AR-C102222 for injection.

Safety Precautions

- Follow standard laboratory safety procedures when handling AR-C102222 and solvents.
- Wear appropriate personal protective equipment (PPE), including gloves, lab coat, and safety glasses.



- For in vivo studies, all procedures should be performed in accordance with institutional and national guidelines for the care and use of laboratory animals.
- When using DMSO as a vehicle, it is essential to include a vehicle-only control group in the
 experiment to account for any potential effects of the solvent.

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References

- 1. Antinociceptive activity of the selective iNOS inhibitor AR-C102222 in rodent models of inflammatory, neuropathic and post-operative pain PubMed [pubmed.ncbi.nlm.nih.gov]
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